Technical Guide: Use of 2-Isoquinolin-4-yl-ethanol in Organic Synthesis

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Compound of Interest

Compound Name:	*2-Isoquinolin-4-yl-ethanol*
Cat. No.:	*B8799574*

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Executive Summary & Strategic Value

The isoquinoline-4-ethanol moiety represents a privileged substructure in drug discovery. Unlike the more common 1- or 5-substituted isoquinolines (found in drugs like Fasudil or Papaverine), the 4-position offers a unique vector for exploring Structure-Activity Relationships (SAR) in the ATP-binding pocket of kinases.

Key Applications:

- ROCK Inhibitor Development: Bioisosteric replacement of the sulfonamide or amide linkers in Fasudil analogs.
- Linker Chemistry: The primary alcohol serves as a versatile handle for conjugation via Mitsunobu reactions or oxidation to acetic acid derivatives.
- Fragment-Based Drug Design (FBDD): High ligand efficiency due to the compact, rigid aromatic core coupled with a flexible polar arm.

Chemical Profile

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Property	Data
IUPAC Name	2-(Isoquinolin-4-yl)ethanol
CAS Number	475213-28-6
Molecular Formula	$C_{11}H_{11}NO$
Molecular Weight	173.21 g/mol
pKa (Calculated)	~5.3 (Isoquinoline nitrogen)
Solubility	Soluble in DCM, MeOH, DMSO; Sparingly soluble in water
Appearance	Pale yellow oil or low-melting solid

Synthesis Protocols

Note: Two routes are provided. Route A is preferred for direct research-scale synthesis. Route B is a safer alternative for larger scales, avoiding gaseous ethylene oxide.

Route A: Lithiation-Epoxidation (Direct Method)

Mechanism: Halogen-lithium exchange at the C4 position followed by nucleophilic ring-opening of ethylene oxide.

Reagents:

- 4-Bromoisoquinoline (Starting Material)[1][2]
- n-Butyllithium (n-BuLi), 2.5M in hexanes
- Ethylene Oxide (EtO) solution (3.0M in THF)
- Anhydrous Tetrahydrofuran (THF)

Protocol Steps:

- Setup: Flame-dry a 3-neck round-bottom flask under Argon atmosphere.

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- Solvation: Dissolve 4-bromoisoquinoline (1.0 eq) in anhydrous THF (0.2 M concentration). Cool the solution to -78°C using a dry ice/acetone bath.
- Lithiation: Add n-BuLi (1.1 eq) dropwise over 20 minutes. Maintain internal temperature below -70°C.
  - Observation: Solution typically turns deep red/brown, indicating the formation of 4-lithioisoquinoline.
  - Critical Step: Stir for exactly 30 minutes. Extended stirring can lead to isomerization or dimerization.
- Trapping: Add Ethylene Oxide solution (5.0 eq) slowly via syringe.
- Warming: Allow the reaction to warm slowly to 0°C over 2 hours.
- Quench: Quench with saturated NH_4Cl solution.
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash chromatography (DCM:MeOH 95:5) yields the product.

Route B: Heck Coupling & Reduction (Scalable Method)

Mechanism: Palladium-catalyzed coupling with an acrylate followed by reduction.

- Coupling: React 4-bromoisoquinoline with ethyl acrylate using $Pd(OAc)_2$ (5 mol%), PPh_3, and Et_3N in DMF at 100°C.
- Intermediate: Isolates Ethyl (E)-3-(isoquinolin-4-yl)acrylate.
- Reduction: Hydrogenation (H_2, Pd/C) to the saturated ester, followed by reduction with $LiAlH_4$ or $LiBH_4$ to the target alcohol.

Visualizing the Workflow

The following diagram illustrates the synthesis and downstream functionalization pathways.

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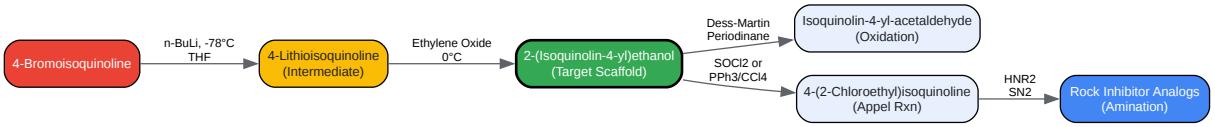

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Caption: Synthesis of 2-(Isoquinolin-4-yl)ethanol via lithiation and downstream diversification pathways.

Downstream Application Protocols

Application 1: Synthesis of ROCK Inhibitor Precursors (Amination)

To synthesize amino-derivatives (common in kinase inhibitors), convert the alcohol to a leaving group.

Protocol:

- Chlorination: Dissolve 2-(isoquinolin-4-yl)ethanol in DCM. Add Thionyl Chloride ($SOCl_2$) (1.5 eq) dropwise at 0°C. Reflux for 2 hours.
- Isolation: Evaporate volatiles to obtain the hydrochloride salt of 4-(2-chloroethyl)isoquinoline.
- Amination: Suspend the salt in acetonitrile with K_2CO_3 (3.0 eq) and the desired amine (e.g., homopiperazine). Heat to 60°C for 12 hours.

Application 2: Oxidation to Isoquinolin-4-yl-acetic Acid

Useful for peptide coupling or making ester prodrugs.

Protocol:

- Reagent: Use Jones Reagent or TEMPO/BAIB.
- Condition: Stir alcohol in Acetone/Water with Jones reagent at 0°C for 1 hour.

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- Note: The isoquinoline nitrogen may form a salt; ensure pH adjustment to the isoelectric point during workup to precipitate the zwitterionic amino acid.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Route A)	Moisture in THF or Ethylene Oxide	Distill THF over Na/Benzophenone. Use fresh EtO bottles.
Dimerization	Lithiation time too long	Quench lithiation intermediate with EtO immediately after 30 mins.
N-Alkylation	Reaction with electrophile at Nitrogen	The C4-lithio species is highly nucleophilic; however, N-alkylation is rare with EtO under these conditions. If observed, use a protecting group (e.g., N-oxide) or switch to Route B.
Purification difficulty	Product streaking on silica	Add 1% Triethylamine to the eluent to neutralize silica acidity.

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